

Preparing N-Hexanoyldihydrosphingosine Stock Solutions: Application Notes and Protocols

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Compound of Interest

Compound Name: **N-Hexanoyldihydrosphingosine**

Cat. No.: **B043511**

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For Researchers, Scientists, and Drug Development Professionals

Introduction

N-Hexanoyldihydrosphingosine, also known as C6-dihydroceramide, is a bioactive sphingolipid that plays a crucial role in various cellular processes. As a key signaling molecule, it is involved in pathways regulating apoptosis, cell proliferation, and cellular stress responses. Accurate and reproducible experimental results rely on the correct preparation and storage of **N-Hexanoyldihydrosphingosine** stock solutions. These application notes provide a detailed protocol for the preparation, storage, and handling of these solutions to ensure their stability and efficacy in research and drug development settings.

Quantitative Data Summary

For ease of reference and comparison, the key quantitative data for **N-Hexanoyldihydrosphingosine** and the preparation of its stock solutions are summarized in the table below.

| Parameter | Value | Notes |
|---------------------------------|--|---|
| Molecular Formula | C24H49NO3 | |
| Molecular Weight | 399.65 g/mol [1] [2] | Use for all molarity calculations. |
| CAS Number | 171039-13-7 [1] [2] | |
| Physical State | Solid [2] | |
| Recommended Solvent | Dimethyl Sulfoxide (DMSO) | High-purity, anhydrous DMSO is recommended to ensure solubility and minimize degradation. |
| Alternative Solvents | Ethanol, Methanol | Solubility may be lower compared to DMSO. Warming may be required to fully dissolve the compound. |
| Recommended Stock Concentration | 10 mM - 50 mM | A higher concentration stock solution allows for smaller volumes to be used in experiments, minimizing solvent effects. |
| Storage Temperature | -20°C or colder [2] | Aliquoting is recommended to avoid repeated freeze-thaw cycles. |
| Purity | >98% [2] | |

Experimental Protocol: Preparation of a 10 mM Stock Solution in DMSO

This protocol outlines the step-by-step procedure for preparing a 10 mM stock solution of **N-Hexanoyldihydrosphingosine** in DMSO.

Materials:

- **N-Hexanoyldihydrosphingosine** powder
- Dimethyl Sulfoxide (DMSO), sterile, anhydrous, cell culture grade
- Sterile, amber or opaque microcentrifuge tubes (e.g., 1.5 mL)
- Calibrated precision balance
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Procedure:

- Equilibrate Reagents: Allow the **N-Hexanoyldihydrosphingosine** powder and DMSO to come to room temperature before use. This prevents condensation of moisture, which can affect the stability of the compound.
- Calculate Required Mass: To prepare 1 mL of a 10 mM stock solution, calculate the mass of **N-Hexanoyldihydrosphingosine** required using the following formula:

$$\text{Mass (mg)} = \text{Molarity (mol/L)} * \text{Volume (L)} * \text{Molecular Weight (g/mol)} * 1000 \text{ (mg/g)}$$

$$\text{Mass (mg)} = 0.010 \text{ mol/L} * 0.001 \text{ L} * 399.65 \text{ g/mol} * 1000 \text{ mg/g} = 3.9965 \text{ mg}$$

Therefore, weigh out approximately 4.0 mg of **N-Hexanoyldihydrosphingosine** powder.

- Weighing the Compound: Using a calibrated precision balance, carefully weigh the calculated amount of **N-Hexanoyldihydrosphingosine** powder. Tare the balance with a clean, sterile microcentrifuge tube before adding the powder.
- Dissolving the Compound:
 - Add the appropriate volume of anhydrous DMSO to the microcentrifuge tube containing the weighed powder. For a 10 mM solution with 4.0 mg of powder, you would add 1 mL of DMSO.

- Cap the tube securely and vortex thoroughly for 1-2 minutes until the powder is completely dissolved.
- Visually inspect the solution to ensure there are no undissolved particles. If necessary, gentle warming in a 37°C water bath for a few minutes can aid dissolution.

- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles that can degrade the compound, it is highly recommended to aliquot the stock solution into smaller, single-use volumes (e.g., 20 µL or 50 µL) in sterile, amber or opaque microcentrifuge tubes.
 - Clearly label each aliquot with the compound name, concentration (10 mM), solvent (DMSO), and the date of preparation.
 - Store the aliquots at -20°C or colder for long-term storage.

Preparation of Working Solutions

To prepare a working solution, thaw a single aliquot of the stock solution at room temperature. Dilute the stock solution to the desired final concentration using sterile cell culture medium or an appropriate buffer for your experiment.

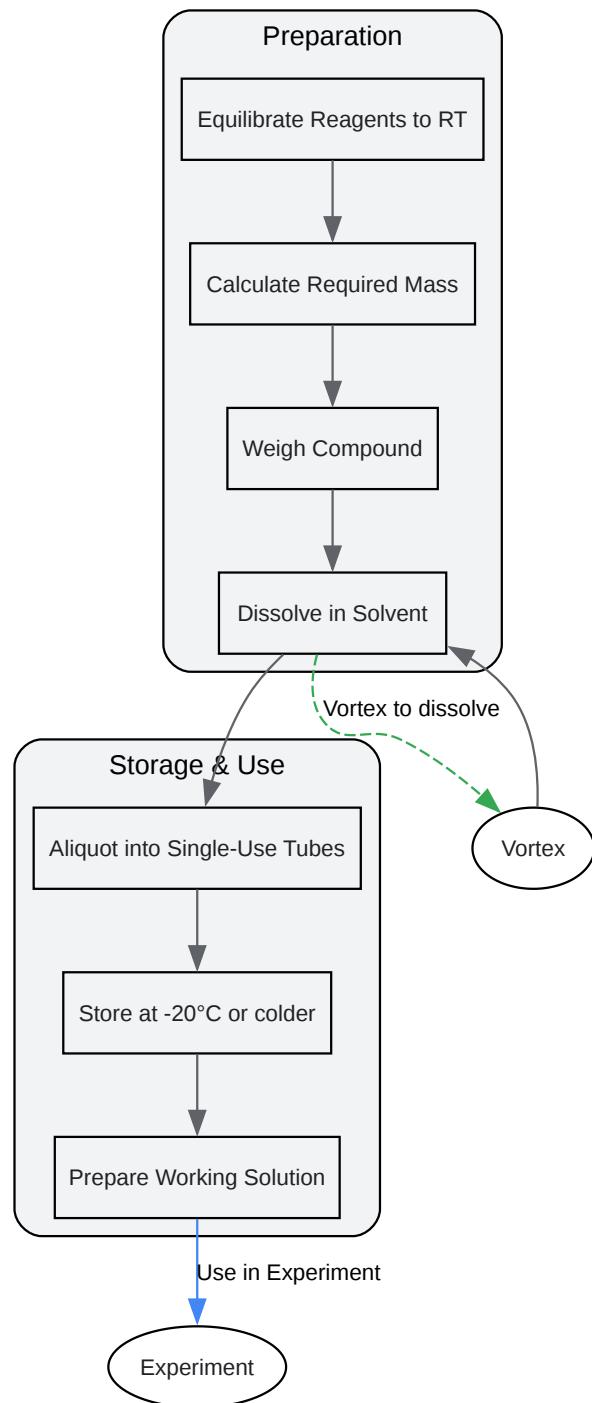
Important Considerations:

- Solvent Toxicity: The final concentration of DMSO in the cell culture medium should be kept as low as possible, typically below 0.5% (v/v), to avoid solvent-induced cytotoxicity.
- Example Dilution: To prepare a 100 µM working solution in 1 mL of cell culture medium from a 10 mM stock solution, you would perform a 1:100 dilution by adding 10 µL of the stock solution to 990 µL of the medium. The final DMSO concentration would be 1%. To achieve a lower DMSO concentration, a serial dilution approach is recommended.

Visualization of Experimental Workflow and Signaling Pathway

Experimental Workflow Diagram

Workflow for Preparing N-Hexanoyldihydrosphingosine Stock Solution

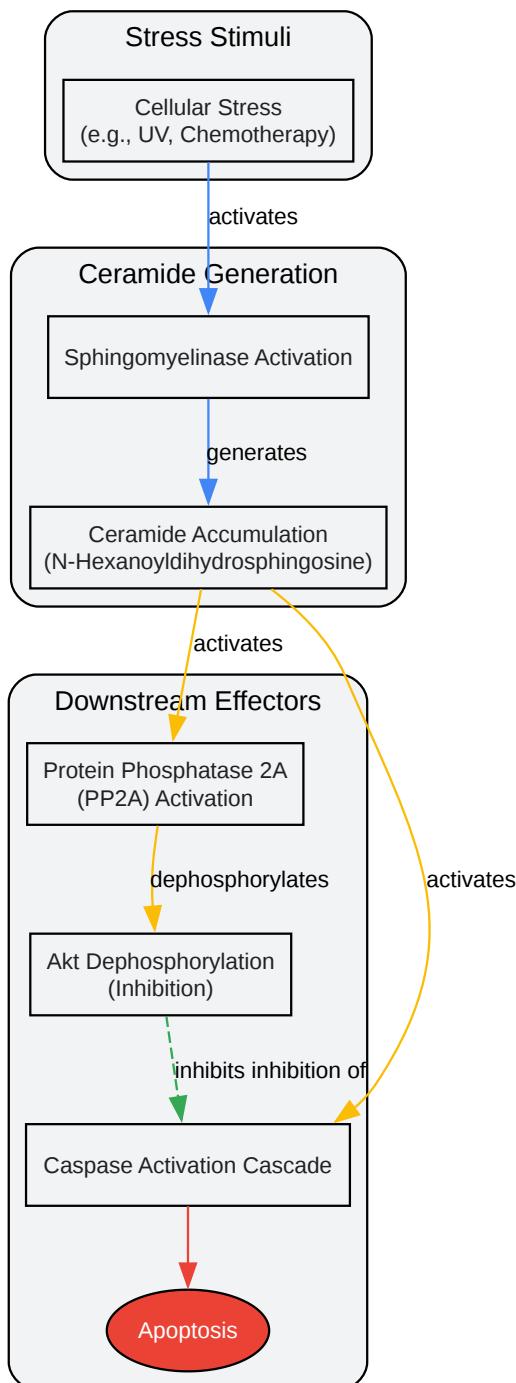
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Caption: Experimental workflow for stock solution preparation.

Ceramide-Mediated Apoptosis Signaling Pathway

N-Hexanoyldihydrosphingosine, as a ceramide analog, is implicated in the ceramide-mediated apoptosis pathway. External or internal cellular stress signals can lead to an accumulation of intracellular ceramides. This accumulation can trigger a signaling cascade that ultimately leads to programmed cell death.

Ceramide-Mediated Apoptosis Pathway

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Caption: Simplified ceramide-mediated apoptosis pathway.

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References

- 1. datasheets.scbt.com [datasheets.scbt.com]
- 2. larodan.com [larodan.com]
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